

Introduction: The Critical Role of Octadecyl Vinyl Ether in Advanced Applications

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Compound of Interest

Compound Name: Octadecyl vinyl ether

CAS No.: 930-02-9

Cat. No.: B1580656

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Octadecyl vinyl ether (OVE), also known as stearyl vinyl ether, is a long-chain aliphatic vinyl ether that serves as a highly versatile monomer and chemical intermediate. Its unique structure, featuring a reactive vinyl group and a hydrophobic eighteen-carbon chain, makes it an invaluable building block in polymer science, surface modification, and notably, in the formulation of sophisticated drug delivery systems.[1][2] In pharmaceutical development, polymers and lipids derived from OVE are explored for applications such as creating thermosensitive block copolymers for controlled release, enhancing the hydrophobicity of drug carriers, and formulating specialized coatings.[2]

The high reactivity of the vinyl ether group allows it to readily participate in various polymerization reactions, including cationic polymerization, to form polymers with well-defined properties.[3][4] Given its role in creating precisely engineered materials, the quality and purity of the starting OVE monomer are paramount. The presence of impurities, such as residual alcohols, water, or isomeric variants, can significantly impact reaction kinetics, polymer molecular weight, and the functional performance of the final product. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of commercial suppliers, critical quality attributes, and essential protocols for the validation and handling of **octadecyl vinyl ether**.

Key Quality Attributes and Specification Parameters

When sourcing **octadecyl vinyl ether** for research and development, a thorough evaluation of the supplier's technical data sheet is crucial. The following parameters are of primary importance:

- **Purity (Assay):** This is typically determined by Gas Chromatography (GC) and represents the percentage of the desired OVE molecule in the product. While many suppliers offer a purity of ">85.0%", it is essential to understand the nature of the remaining constituents.^{[5][6][7][8]} For sensitive applications like living cationic polymerization, higher purity grades are necessary to avoid premature termination of the polymer chain.
- **Synonyms:** Researchers should be aware of the various synonyms for this compound to ensure comprehensive literature and supplier searches. Common synonyms include Stearyl Vinyl Ether, 1-(Vinylloxy)octadecane, and Octadecane, 1-(ethenyloxy)-.^{[5][9][10]}
- **Physical Properties:** The physical state and melting point are important for handling and formulation. OVE is a low-melting, waxy solid at room temperature.^{[1][9]}

A summary of key physical and chemical properties is presented below.

Table 1: Physicochemical Properties of Octadecyl Vinyl Ether

Property	Value	Source(s)
CAS Number	930-02-9	[5][9][11]
Molecular Formula	C ₂₀ H ₄₀ O	[1][9][10]
Molecular Weight	296.53 g/mol	[1][9]
Appearance	White to almost white powder, lump, or waxy solid	[1][5]
Melting Point	24-30 °C	[1][9][12]
Boiling Point	183-192 °C @ 7 mm Hg	[1][9]
Flash Point	>110 °C	[1][9]
Purity (Typical)	≥85% (GC)	[5][6][8][12]

Leading Commercial Suppliers of Octadecyl Vinyl Ether

A variety of chemical suppliers provide **octadecyl vinyl ether** in grades suitable for research and pilot-scale manufacturing. The choice of supplier often depends on the required purity, quantity, and availability of supporting documentation.

Table 2: Comparison of Commercial Octadecyl Vinyl Ether Suppliers

Supplier	Product Name(s)	CAS No.	Typical Purity/Grade	Notes
TCI Chemicals	Octadecyl Vinyl Ether	930-02-9	>85.0% (GC)	Global supplier with stock in the US and Japan. [5] [8]
Parchem	Octadecyl Vinyl Ether	930-02-9	Not specified	Offers a wide range of packaging options from R&D to bulk quantities. [9]
Sigma-Aldrich	Octadecyl Vinyl Ether	930-02-9	85%	Provides detailed physical properties and safety information. [12]
Santa Cruz Biotechnology	Octadecyl Vinyl Ether	930-02-9	Not specified	Intended for research use only. [10]
Hylanda Chemical	Octadecyl Vinyl Ether	930-02-9	High purity (Octadecano $\leq 1.0\%$)	Positions the product for use in coatings and as a hydrophobicity modifier. [1]
BASF	Octadecyl vinyl ether (ODVE)	930-02-9	Not specified	Highlighted for use as a monomer and reactive diluent. [4]
Spectrum Chemical	Octadecyl Vinyl Ether	930-02-9	Not specified	Distributes fine chemicals meeting or exceeding grade

requirements.

[11]

Characterization and Quality Control of Incoming Material

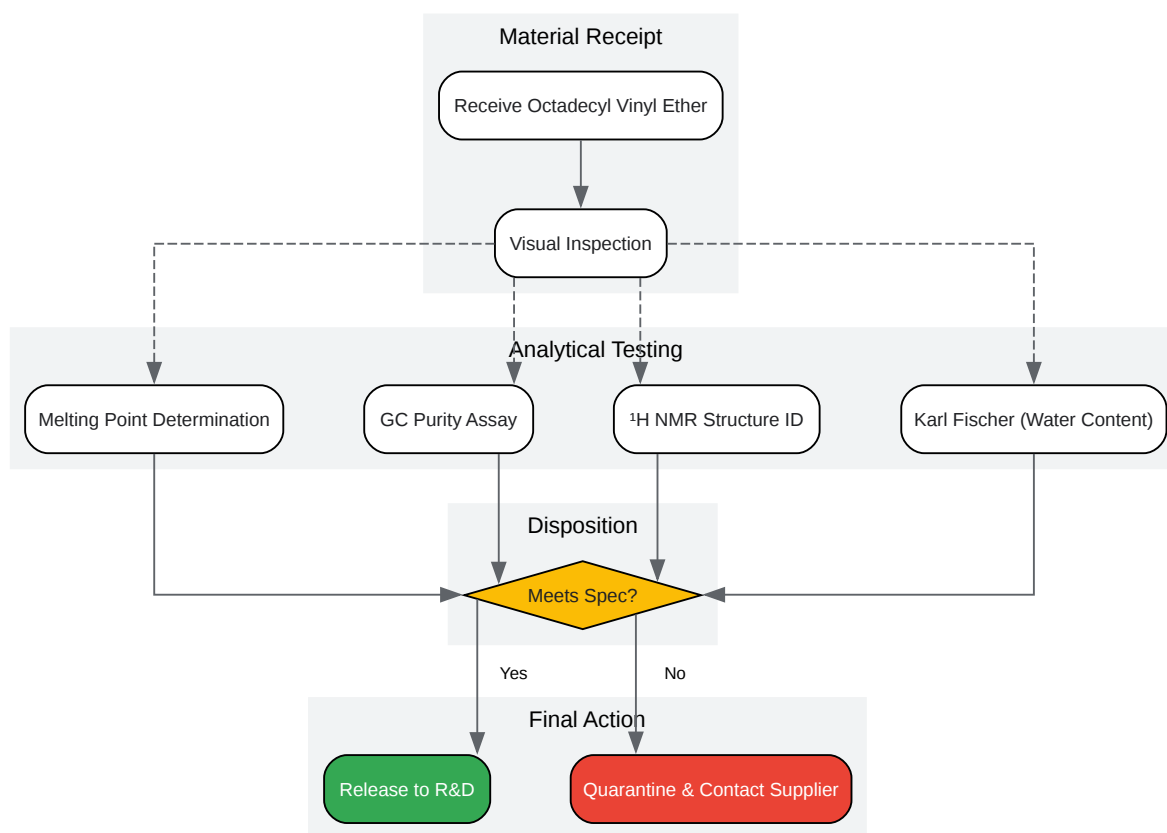
It is best practice for research laboratories to perform their own quality control checks on critical raw materials. This self-validating system ensures reproducibility and prevents costly experimental failures.

Experimental Protocol: Quality Control Workflow

- Visual Inspection: Upon receipt, visually inspect the material for uniform color and consistency. Note any discoloration or presence of foreign particulates.
- Melting Point Determination: Use a standard melting point apparatus to determine the melting range. A broad or depressed melting range compared to the literature value can indicate the presence of impurities.
- Gas Chromatography (GC) for Purity Assessment:
 - Prepare a standard solution of OVE in a suitable solvent (e.g., hexane or dichloromethane).
 - Use a GC system equipped with a Flame Ionization Detector (FID) and a non-polar capillary column.
 - Run the sample under an appropriate temperature program to separate OVE from potential impurities like stearyl alcohol.
 - Calculate the area percentage of the main peak to confirm the purity stated by the supplier.
- ^1H NMR Spectroscopy for Structural Verification:
 - Dissolve a small sample in deuterated chloroform (CDCl_3).

- Acquire a ^1H NMR spectrum.
- Confirm the presence of characteristic peaks for the vinyl group (typically three signals between 3.9 and 6.5 ppm) and the long alkyl chain. The integration of these peaks should correspond to the correct proton ratios.
- Karl Fischer Titration for Water Content:
 - Use a coulometric or volumetric Karl Fischer titrator.
 - Accurately weigh a sample of OVE and introduce it into the titration cell.
 - The measured water content is critical, as water can interfere with cationic polymerization.

Diagram: Incoming Material QC Workflow



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Caption: Quality control workflow for incoming **octadecyl vinyl ether**.

Handling, Storage, and Safety Considerations

Proper handling and storage are crucial to maintain the integrity of **octadecyl vinyl ether** and ensure laboratory safety.

- **Storage:** Vinyl ethers should be stored in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.[13] The ideal storage temperature is typically between 18-

21°C with a relative humidity of 30-40% to prevent both degradation and potential autopolymerization.[14][15] Containers should be tightly sealed to prevent moisture ingress and oxidation.

- **Handling:** Always handle **octadecyl vinyl ether** in a well-ventilated fume hood. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. As with many vinyl compounds, avoid stacking containers, as pressure can sometimes lead to issues.[16][17]
- **Safety:** The aggregated GHS information indicates that OVE may cause an allergic skin reaction.[18] It is essential to consult the Safety Data Sheet (SDS) provided by the supplier for detailed hazard information and emergency procedures. This product is intended for professional laboratory or industrial applications and not for personal or medical use.[6]

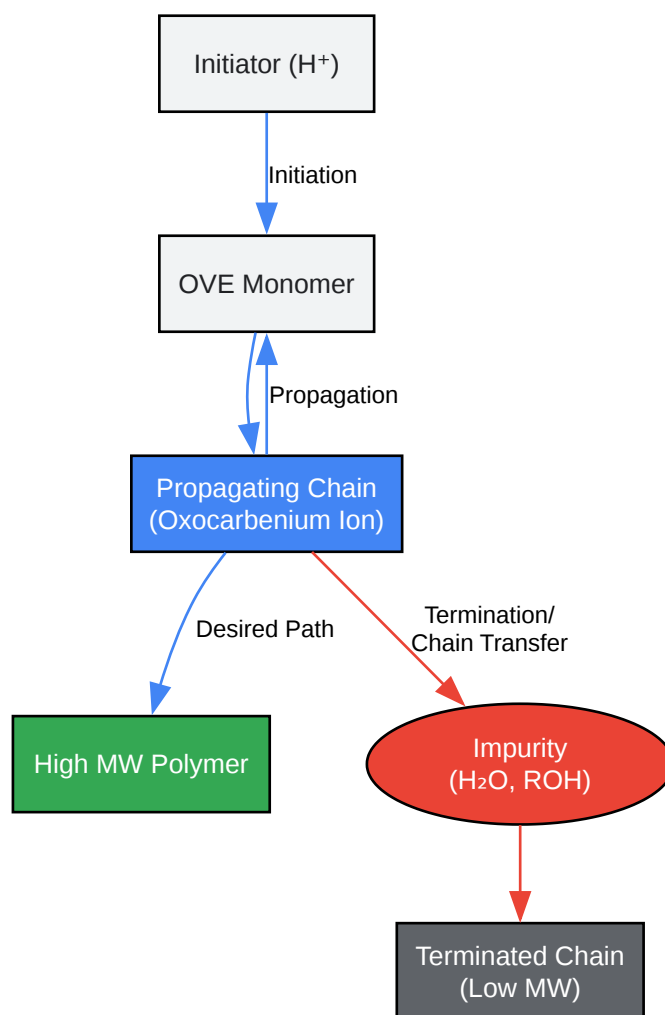
The Impact of Purity on Cationic Polymerization

Cationic polymerization is a primary method for synthesizing poly(**octadecyl vinyl ether**). This process is notoriously sensitive to impurities, particularly nucleophilic species like water and alcohols (e.g., residual stearyl alcohol from the OVE synthesis).

Mechanism: The reaction is initiated by an acid, which protonates the vinyl ether to form a highly reactive oxocarbenium ion. This cation then propagates by adding to subsequent monomer units.

The Role of Impurities: Water or alcohol can act as potent chain transfer agents or terminating agents. They can react with the propagating carbocation, quenching the polymerization and leading to polymers with lower molecular weights and broader molecular weight distributions than desired. This is detrimental in applications like drug delivery, where precise control over polymer length and architecture is critical for performance.

Diagram: Cationic Polymerization and Impurity-Induced Termination



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Caption: Effect of impurities on cationic polymerization of OVE.

Conclusion

Octadecyl vinyl ether is a key enabling monomer for innovation in materials science and pharmaceutical development. The success of these advanced applications is intrinsically linked to the quality of the commercially sourced material. By carefully selecting reputable suppliers, understanding critical quality specifications, and implementing a robust in-house quality control workflow, researchers can mitigate risks associated with material variability. Ensuring high purity, particularly with respect to water and alcohol content, is essential for achieving controlled polymerization and fabricating materials that meet the stringent performance demands of drug delivery and other high-technology fields.

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